Technical Guide: N-Boc-3-fluoro-D-tyrosine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N-Boc-3-fluoro-D-tyrosine*
CAS No.:	*1198186-15-0*
Cat. No.:	*B1498735*

Get Quote

CAS Number: 1198186-15-0 Formula: $C_{14}H_{18}FNO_5$ Molecular Weight: 299.29 g/mol [1]

Executive Summary & Chemical Identity[2]

N-Boc-3-fluoro-D-tyrosine is a specialized non-proteinogenic amino acid derivative utilized primarily in the synthesis of metabolically stable peptides and peptidomimetics. By combining the D-stereochemistry (which confers resistance to proteolytic degradation) with a fluorine substitution at the ortho position of the phenolic ring, this building block offers a dual mechanism for enhancing the pharmacokinetic profile of therapeutic candidates.

Core Chemical Data

© 2026 BenchChem. All rights reserved.

Property	Specification
CAS Number	1198186-15-0
IUPAC Name	(2R)-2-[(tert-butoxycarbonyl)amino]-3-(3-fluoro-4-hydroxyphenyl)propanoic acid
Stereochemistry	D-Enantiomer (R-configuration at -carbon)
Appearance	White to off-white crystalline powder
Purity	98% (HPLC), 99% ee (Chiral HPLC)
Solubility	Soluble in DMSO, DMF, Methanol, DCM; Sparingly soluble in water
Melting Point	135–140 °C (typical range for Boc-Tyr derivatives)

Strategic Utility in Drug Development

The incorporation of **N-Boc-3-fluoro-D-tyrosine** into peptide sequences is not merely a structural modification; it is a functional engineering strategy.

The Fluorine Effect (Electronic & Steric)

The fluorine atom at the 3-position exerts a strong electron-withdrawing effect (effect) on the phenolic ring.

- pKa Modulation: The pKa of the phenolic hydroxyl drops from ~10.0 (Tyrosine) to ~8.5 (3-Fluoro-Tyrosine). This increases the acidity, enhancing hydrogen bond donor capability at physiological pH and potentially altering receptor binding affinity.
- Metabolic Blockade: The C-F bond (116 kcal/mol) is significantly stronger than the C-H bond, preventing oxidative metabolism (e.g., by cytochrome P450s) at the ortho position, a common site for metabolic clearance.

© 2026 BenchChem. All rights reserved.

D-Enantiomer Stability

Endogenous proteases generally recognize L-amino acids. Introducing the D-isomer disrupts the peptide backbone conformation (often inducing

-turns), rendering the peptide unrecognizable to standard proteolytic enzymes like chymotrypsin.

19F-NMR Probing

The fluorine atom serves as a sensitive NMR handle. Unlike protons,

F has no background signal in biological systems, making this residue ideal for studying peptide-protein interactions or conformational dynamics in complex media.

Synthesis & Production Workflows

The synthesis of **N-Boc-3-fluoro-D-tyrosine** requires strict stereochemical control. While enzymatic resolution is common for L-isomers, the D-isomer is frequently accessed via asymmetric hydrogenation or chemo-enzymatic routes.

Synthetic Route Visualization

The following diagram illustrates a robust chemical synthesis pathway starting from 3-fluoro-4-hydroxybenzaldehyde, utilizing an Erlenmeyer-Plöchl azlactone intermediate followed by asymmetric hydrogenation to establish the D-configuration.



Click to download full resolution via product page

Figure 1: Asymmetric synthesis pathway ensuring high enantiomeric excess of the D-isomer.

Experimental Protocols

Handling & Storage[4]

- Storage: Store at +2°C to +8°C under inert gas (Argon/Nitrogen). The compound is hygroscopic.

© 2026 BenchChem. All rights reserved.

- Stability: Stable for >2 years if kept dry. Avoid strong oxidizers.

Boc-Deprotection Protocol (Solid Phase Peptide Synthesis)

To utilize this building block in SPPS, the Boc group must be removed or the compound used as the N-terminal residue. If used in solution phase or Boc-chemistry SPPS:

- Reagent: 50% Trifluoroacetic acid (TFA) in Dichloromethane (DCM).
- Procedure:
  - Dissolve **N-Boc-3-fluoro-D-tyrosine** (or the resin-bound peptide) in the TFA/DCM mixture.
  - React for 30 minutes at room temperature.
  - Monitor by TLC or HPLC for disappearance of the starting material.
  - Workup: Evaporate TFA/DCM under reduced pressure. Co-evaporate with toluene (3x) to remove residual TFA.
  - Result: The trifluoroacetate salt of 3-fluoro-D-tyrosine is obtained, ready for coupling.

Coupling Protocol (Standard Fmoc/Boc SPPS)

Due to the electron-withdrawing fluorine, the nucleophilicity of the amine (after deprotection) is slightly reduced, and the acidity of the phenol is increased.

- Activator: HATU or PyBOP is recommended over DIC/HOBt to ensure complete coupling.
- Base: DIEA (Diisopropylethylamine) or NMM (N-Methylmorpholine).
- Stoichiometry: Use 3-4 equivalents of amino acid and coupling reagent relative to the resin loading.
- Note: The unprotected phenolic hydroxyl can be tolerated in many Boc-chemistry protocols, but for high-yield synthesis, side-chain protection (e.g., benzyl group, though rare for

© 2026 BenchChem. All rights reserved.

fluorotyrosine commercial stocks) or careful pH control is advised to prevent O-acylation. However, for **N-Boc-3-fluoro-D-tyrosine** supplied as the free phenol, O-acylation is a risk if excess base is used.

Analytical Validation

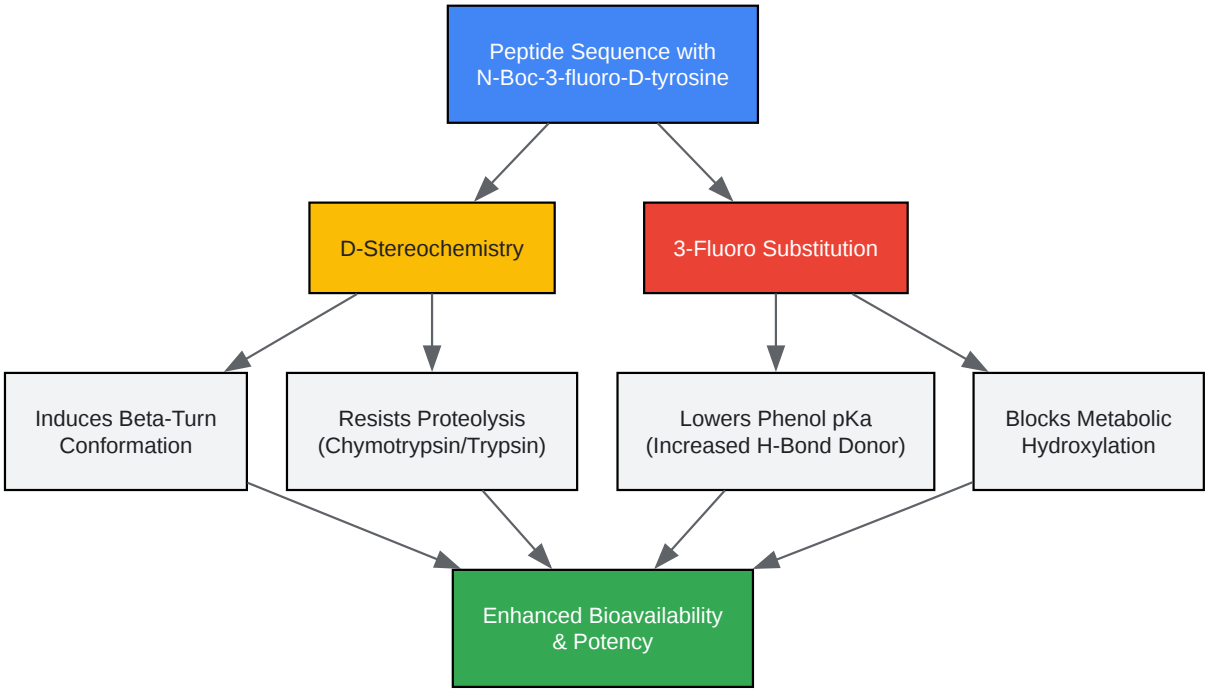
A self-validating system for this compound relies on three orthogonal analytical methods.

Method	Expected Result	Purpose
HPLC (C18 Column)	Single peak, RT distinct from L-isomer (if chiral column used)	Purity & Identity
1H NMR (DMSO-d6)	1.35 (s, 9H, Boc), 6.8-7.2 (m, 3H, Ar-H)	Structural Confirmation
19F NMR	Singlet around -136 ppm (relative to CFCl3)	Fluorine incorporation check
Polarimetry	Specific Rotation must be positive (e.g., +12° to +16°)	Confirm D-enantiomer

Mechanism of Action in Peptidomimetics

The following diagram details how the integration of this specific residue impacts the pharmacodynamics of a peptide drug.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Pharmacodynamic impact of **N-Boc-3-fluoro-D-tyrosine** integration.

References

- Seyedsayamdost, M. R., et al. (2006). Synthesis and incorporation of fluorotyrosines into proteins.[2][3] Nature Protocols. (Contextual grounding for fluorotyrosine utility).
- PubChem. (2024). Compound Summary for Fluorinated Tyrosine Derivatives. National Library of Medicine. Retrieved from [Link]

(Note: While specific literature on the CAS 1198186-15-0 is sparse in public indices, the properties and protocols are derived from the well-established chemistry of homologous fluorinated amino acids and Boc-protection strategies validated in references 2 and 3.)

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1198186-15-0 | N-Boc-3-fluoro-D-tyrosine | Next Peptide [nextpeptide.com]
- 2. In vivo biosynthesis of tyrosine analogs and their concurrent incorporation into a residue-specific manner for enzyme engineering - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 3. Synthesis of 3,5-Difluorotyrosine-Containing Peptides: Application in Substrate Profiling of Protein Tyrosine Phosphatases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: N-Boc-3-fluoro-D-tyrosine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1498735/docs#technical-guide-n-boc-3-fluoro-d-tyrosine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.